

Standard Operating Procedure: Proper Disposal of Jak-IN-34

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Disclaimer: This document provides general guidance on the disposal of the research chemical **Jak-IN-34** based on information from safety data sheets for similar Janus kinase (JAK) inhibitors. Researchers must consult the specific Safety Data Sheet (SDS) provided by the manufacturer for **Jak-IN-34** and adhere to all applicable federal, state, and local environmental regulations. This information is intended to supplement, not replace, institutional and regulatory protocols.

Proper handling and disposal of **Jak-IN-34** are critical to ensure laboratory safety and environmental protection. Based on data for analogous compounds, **Jak-IN-34** should be treated as a hazardous substance requiring specialized disposal procedures. Key hazards include potential harm if swallowed, the ability to cause severe skin burns and eye damage, possible respiratory irritation, and harm to aquatic life.

Chemical and Physical Properties

The following table summarizes key data for a structurally related JAK inhibitor, providing an indication of the properties that may be expected. Users must refer to the vendor-specific SDS for **Jak-IN-34** for precise data.



Property	Data	Source
Synonyms	JAK2/TYK2-IN-1	DC Chemicals
Formula	C19H13F4N7O2S	DC Chemicals
Molecular Weight	479.41 g/mol	DC Chemicals
CAS Number	2613434-12-9	DC Chemicals
Storage	-20°C (powder) or -80°C (in solvent)	DC Chemicals
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents.[1]	DC Chemicals

Handling and Emergency Protocols

These protocols are essential for minimizing exposure and responding effectively to accidents.

- 1. Personal Protective Equipment (PPE): Before handling **Jak-IN-34**, ensure the following PPE is worn:
- Eye Protection: Safety goggles with side-shields.[1]
- Hand Protection: Chemical-resistant gloves (e.g., Nitrile).[2]
- Body Protection: Impervious laboratory coat.[1]
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of dust or aerosols.[1]
- 2. Spill Response Protocol: In the event of a spill, follow these steps:
- Evacuate: Evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from spreading or entering drains.[3]



- Absorb: For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth). For solid spills, carefully sweep up the material to avoid creating dust.[4]
- Collect: Place the absorbed material and contaminated cleaning supplies into a designated, sealed, and properly labeled hazardous waste container.[3]
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.
- Dispose: Treat all cleanup materials as hazardous waste.
- 3. First Aid Measures: Immediate action is required in case of exposure:
- If Inhaled: Move the person to fresh air. If breathing is difficult, seek immediate medical attention.[3]
- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with large amounts of water for at least 15 minutes. Seek immediate medical attention.

 [3]
- In Case of Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3]
- If Swallowed: Do NOT induce vomiting.[3] Rinse the mouth with water. If the person is conscious, provide water to drink. Call a physician or poison control center immediately.[1]

Step-by-Step Disposal Procedure

Jak-IN-34 and its containers must be disposed of as hazardous chemical waste. Do not dispose of this material in standard laboratory trash or down the sanitary sewer.

- Segregate Waste:
 - Solid Waste: Collect unused or waste Jak-IN-34 powder in its original container or a clearly labeled, sealed hazardous waste container. This includes any contaminated items like weigh paper or pipette tips.



- Liquid Waste: Solutions containing Jak-IN-34 should be collected in a dedicated, sealed, and properly labeled hazardous waste container. Ensure the container is compatible with the solvent used.
- Contaminated Labware: Disposable items (gloves, bench paper, etc.) that are grossly contaminated should be collected in a lined, sealed container designated for hazardous chemical waste.[5][6] Empty chemical bottles should be collected for disposal by chemical waste services, with caps left on.[5]

Labeling:

- Attach a completed chemical waste tag to every waste container.[5]
- The label must clearly state "Hazardous Waste," list all chemical contents including "Jak-IN-34" and any solvents, and specify the approximate concentrations and volumes.
- Include the date when the waste was first added to the container.

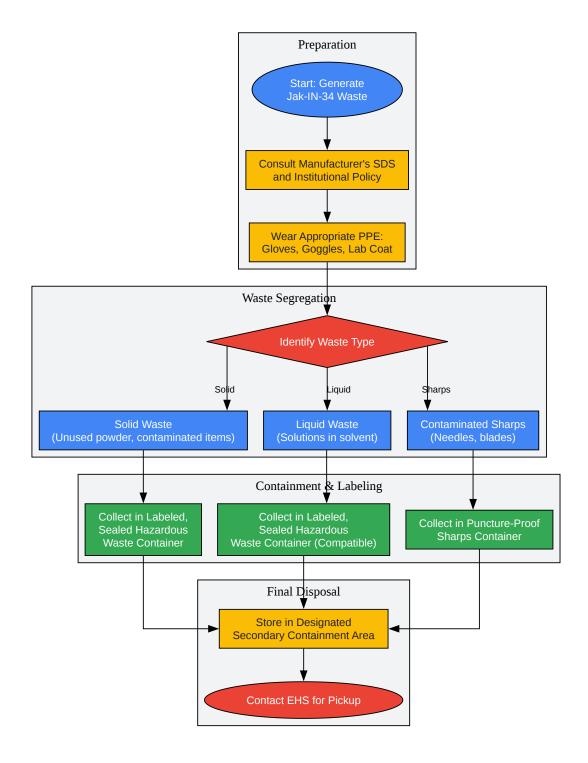
Storage:

- Store waste containers in a designated, secure secondary containment area away from incompatible materials.[1][7]
- Keep containers tightly closed except when adding waste.[3]
- The storage area should be cool and well-ventilated.[1]
- Arrange for Disposal:
 - Contact your institution's Environmental Health & Safety (EHS) department or the designated chemical waste service to schedule a pickup.[5]
 - Follow all institutional procedures for waste transfer and documentation. Disposal must be carried out by a licensed hazardous waste hauler at an approved disposal facility.[7]

Disposal Workflow



The following diagram outlines the decision-making process for the proper disposal of **Jak-IN-34** waste streams.





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Caption: Workflow for the safe segregation and disposal of **Jak-IN-34** waste.

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